

Technical Guide: Spectroscopic Profiling of Piperidin-3-ylmethanamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Piperidin-3-ylmethanamine

CAS No.: 23099-21-0

Cat. No.: B1584787

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Compound Identity & Physicochemical Core

Piperidin-3-ylmethanamine (also known as 3-(Aminomethyl)piperidine) is a critical bifunctional scaffold in medicinal chemistry, offering both a secondary piperidine amine and a primary exocyclic amine. Its non-planar, 3-dimensional architecture makes it an ideal fragment for escaping "flatland" in structure-based drug design (SBDD).

Property	Data
IUPAC Name	Piperidin-3-ylmethanamine
CAS Number	23099-21-0
Molecular Formula	C
	H
	N
Molecular Weight	114.19 g/mol
SMILES	<chem>C1CC(CNC1)CN</chem>
Physical State	Colorless to pale yellow liquid
Boiling Point	89 °C (at 18 mmHg)

Mass Spectrometry (MS) Profiling

Objective: Validation of molecular weight and structural connectivity via fragmentation analysis.

Ionization & Fragmentation Logic

In Electron Ionization (EI, 70 eV), the molecule undergoes characteristic

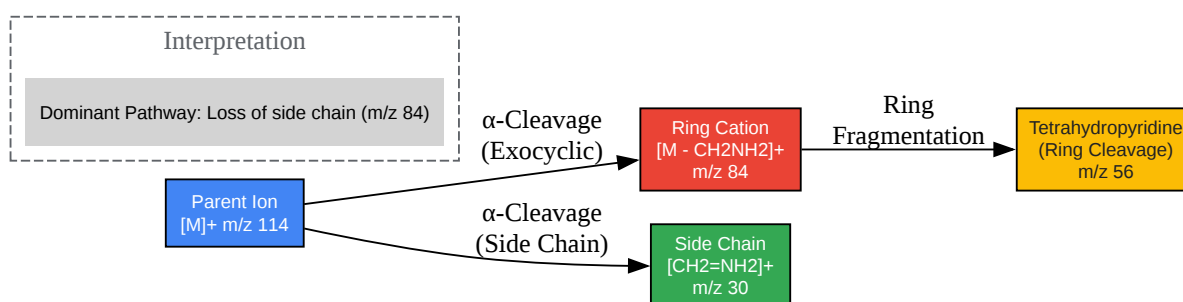
-cleavage and ring fragmentation. The molecular ion () at m/z 114 is typically weak due to the stability of the fragment ions.

- Base Peak Logic: The fragmentation is driven by the stability of the iminium ions formed adjacent to the nitrogen atoms.
- Key Diagnostic Ions:
 - m/z 114: Parent Molecular Ion ().
 - m/z 84: Loss of the exocyclic primary amine side chain (

-). This forms the stable tetrahydropyridinyl cation.
- m/z 30: The primary amine fragment (), formed via -cleavage at the exocyclic bond.
 - m/z 56: Characteristic retro-Diels-Alder (RDA) type fragmentation of the piperidine ring.

Fragmentation Pathway Visualization

The following diagram illustrates the logical fragmentation flow used to confirm the structure.



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Caption: Logical fragmentation pathway for **Piperidin-3-ylmethanamine** under Electron Ionization (EI).

Infrared Spectroscopy (IR)

Objective: Identification of functional groups, specifically distinguishing the primary and secondary amines.

Band Assignment Table

The IR spectrum is dominated by N-H and C-H stretching vibrations. The absence of carbonyl bands (1650–1750 cm^{-1})

) is a critical purity check against amide precursors (e.g., nipecotamide).

Frequency (cm ⁻¹)	Vibration Mode	Functional Group	Interpretation
3350–3250	N-H Stretch (Doublet)	Primary Amine (-NH ₂)	Symmetric and asymmetric stretching of the exocyclic amine.
~3200	N-H Stretch (Weak)	Secondary Amine (>NH)	Often overlapped by the primary amine bands; broader.
2940–2850	C-H Stretch	Alkane (sp ³)	Strong absorptions typical of the saturated piperidine ring.
1600–1580	N-H Bend (Scissoring)	Primary Amine	Characteristic "scissoring" deformation of the -NH ₂ group.
1470–1440	CH ₂ Bend	Methylene	Scissoring/bending of ring CH ₂ groups.

Nuclear Magnetic Resonance (NMR)

Objective: Definitive structural assignment and conformational analysis.

¹H NMR Characterization (400 MHz, CDCl₃)

The piperidine ring exists predominantly in a chair conformation. The C3-substituent prefers the equatorial position to minimize 1,3-diaxial interactions, though the amine group is not as bulky as a methyl group.

- Solvent Note: CDCl₃

is standard. If the dihydrochloride salt is used, D

O or DMSO-

is required, and significant chemical shift changes (downfield) will be observed due to protonation.

Position	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
H-2 (eq/ax)	2.95 – 3.15	Multiplet	2H	to ring Nitrogen (deshielded).
H-6 (eq/ax)	2.50 – 2.65	Multiplet	2H	to ring Nitrogen.
Exocyclic CH	2.55 – 2.60	Doublet (J=6.5 Hz)	2H	to primary amine; couples with H-3.
H-3	1.60 – 1.75	Multiplet	1H	Methine proton; characteristic of 3-substitution.
H-4, H-5	1.10 – 1.60	Multiplet	4H	ring protons (shielded).
NH / NH	1.2 – 2.0	Broad Singlet	3H	Exchangeable protons; shift varies with concentration/water.

C NMR Characterization (100 MHz, CDCl₃)

There are 6 distinct carbon environments.

- C-2 (~50-53 ppm):

to ring nitrogen.

- C-6 (~46-48 ppm):

to ring nitrogen.

- Exocyclic CH

(~45-47 ppm):

to primary nitrogen.

- C-3 (~38-40 ppm): Branching point (methine).

- C-4 (~28-30 ppm):

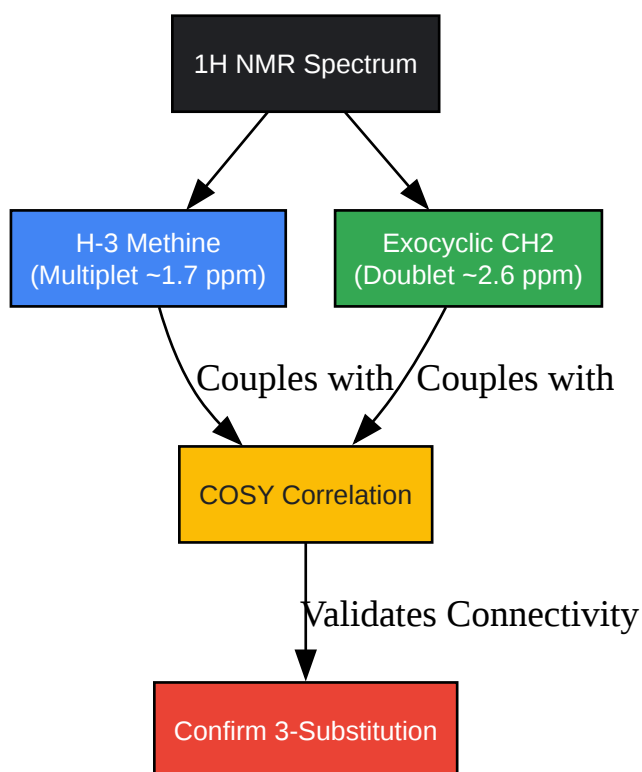
to nitrogen.

- C-5 (~24-26 ppm):

to nitrogen (most shielded).

NMR Correlation Workflow

To verify the regiochemistry (3-substituted vs. 2- or 4-substituted isomers), 2D NMR (COSY/HSQC) is essential.



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Caption: COSY correlation strategy to confirm the attachment of the aminomethyl group at the C3 position.

Experimental Protocols

Sample Preparation for NMR

Why: Proper preparation ensures sharp peaks and accurate integration, critical for distinguishing the free base from salt forms.

- Solvent Selection: Use Chloroform-d (CDCl_3) for the free base. Use Deuterium Oxide (D_2O) or DMSO- d_6 if analyzing the dihydrochloride salt.
- Concentration: Dissolve ~10 mg of sample in 0.6 mL of solvent.

- Reference: Ensure TMS (0.00 ppm) is present for internal referencing, or reference to the residual solvent peak (CHCl₃ at 7.26 ppm).
- Handling: The free base is hygroscopic and absorbs CO from air (forming carbamates). Prepare samples immediately before acquisition or under nitrogen.

Quality Control: Impurity Profiling

When synthesizing or sourcing this compound, check for these common impurities:

- 3-Cyanopyridine: Look for aromatic protons (> 7.0 ppm) and a nitrile stretch in IR (~2230 cm⁻¹).
- 3-Picolylamine: Aromatic protons in NMR; indicates incomplete reduction of the pyridine ring.
- Dimers: Check MS for higher molecular weight peaks (e.g., m/z ~210) formed by condensation.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 90880, 3-(Aminomethyl)piperidine. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology (NIST). (2023). Mass Spectrum of Piperidine Derivatives. NIST Chemistry WebBook, SRD 69. Retrieved from [\[Link\]](#)
- Košak, U., & Gobec, S. (2020).^[1] A Simple and Effective Synthesis of 3- and 4-((Phenylcarbamoyl)oxy)benzoic Acids. Acta Chimica Slovenica, 67, 940–948.^[1] (Contains analogous NMR data for protected derivatives). Retrieved from [\[Link\]](#)

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